

N-Ethylpentan-2-amine: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: *N-Ethylpentan-2-amine*

Cat. No.: *B1353153*

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Introduction

N-Ethylpentan-2-amine, a secondary aliphatic amine, serves as a versatile building block in organic synthesis, particularly in the development of novel pharmaceutical agents and other specialty chemicals. Its structural features, including a chiral center and a secondary amine moiety, make it a valuable intermediate for creating complex molecular architectures. This technical guide provides an in-depth overview of the core physicochemical properties of **N-Ethylpentan-2-amine**, complete with detailed experimental protocols for their determination and a logical framework for understanding its chemical behavior.

Physicochemical Properties

The physicochemical properties of **N-Ethylpentan-2-amine** are crucial for its handling, reaction optimization, and potential biological applications. The following table summarizes key quantitative data, including both computed values and estimates based on structurally similar compounds.

| Property | Value | Source |
|-----------------------------------|----------------------------------|---|
| Molecular Formula | C ₇ H ₁₇ N | PubChem[1] |
| Molecular Weight | 115.22 g/mol | PubChem[1] |
| IUPAC Name | N-ethylpentan-2-amine | PubChem[1] |
| CAS Number | 39190-84-6 | PubChem[1][2] |
| Boiling Point (estimated) | ~130-140 °C | Estimated based on 2-aminopentane (91-92.7 °C)[3][4][5] and increased molecular weight. |
| Melting Point | Not available | |
| Density (estimated) | ~0.75 g/mL | Estimated based on 2-aminopentane (0.736-0.757 g/mL).[4][6] |
| Water Solubility | Sparingly soluble | General trend for alkylamines; solubility decreases with increasing alkyl chain length.[7][8] |
| pKa of Conjugate Acid (estimated) | ~10.5 - 11.0 | Secondary alkylamines are generally slightly more basic than primary alkylamines.[9][10][11] |
| LogP (computed) | 1.8 | PubChem[1] |
| Hydrogen Bond Donor Count | 1 | PubChem[1] |
| Hydrogen Bond Acceptor Count | 1 | PubChem[1] |
| Topological Polar Surface Area | 12 Å ² | PubChem[1] |

Experimental Protocols

Detailed methodologies for the experimental determination of the key physicochemical properties of **N-Ethylpentan-2-amine** are provided below. These protocols are adapted from standard laboratory procedures for amines.

Determination of Boiling Point (Micro Method)

Objective: To determine the boiling point of **N-Ethylpentan-2-amine** using a small sample volume.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Small test tube (e.g., 75x10 mm)
- Capillary tube (sealed at one end)
- Heating source (Bunsen burner or hot plate)
- Stand and clamps

Procedure:

- Add approximately 0.5 mL of **N-Ethylpentan-2-amine** to the small test tube.
- Place the capillary tube, sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the assembly in the Thiele tube or oil bath, making sure the heat-transfer liquid is above the level of the sample but below the opening of the test tube.
- Heat the apparatus gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.

- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube. Record this temperature.

Determination of Density

Objective: To determine the density of **N-Ethylpentan-2-amine**.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume (e.g., 10 mL)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer on the analytical balance and record its mass (m_1).
- Fill the pycnometer with distilled water and place it in a water bath at a constant temperature (e.g., 20 °C) until it reaches thermal equilibrium.
- Carefully dry the outside of the pycnometer and weigh it. Record the mass of the pycnometer filled with water (m_2).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with **N-Ethylpentan-2-amine** and allow it to equilibrate to the same temperature in the water bath.
- Dry the exterior of the pycnometer and weigh it. Record the mass of the pycnometer filled with the amine (m_3).

- Calculate the density of **N-Ethylpentan-2-amine** using the following formula: Density of amine = $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the experimental temperature}$.

Determination of Water Solubility (Qualitative)

Objective: To qualitatively assess the solubility of **N-Ethylpentan-2-amine** in water.

Apparatus:

- Test tubes
- Pipettes
- Vortex mixer

Procedure:

- Add 1 mL of distilled water to a test tube.
- Add a small, measured amount of **N-Ethylpentan-2-amine** (e.g., 10 μL) to the water.
- Vortex the mixture for 30 seconds.
- Observe the solution for any cloudiness, phase separation, or undissolved droplets.
- Continue adding small increments of the amine and observing the solubility.
- Based on the observations, classify the solubility as freely soluble, sparingly soluble, or insoluble. Given its structure, it is expected to be sparingly soluble.

Determination of pKa by Potentiometric Titration

Objective: To determine the acid dissociation constant (pKa) of the conjugate acid of **N-Ethylpentan-2-amine**.

Apparatus:

- pH meter with a glass electrode

- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Volumetric flasks and pipettes

Procedure:

- Accurately weigh a sample of **N-Ethylpentan-2-amine** and dissolve it in a known volume of deionized water in a beaker.
- Place the beaker on a magnetic stirrer and add a stir bar.
- Immerse the calibrated pH electrode in the solution.
- Fill the burette with the standardized HCl solution.
- Record the initial pH of the amine solution.
- Titrate the amine solution with the HCl, adding small increments (e.g., 0.1-0.5 mL) of the acid at a time.
- After each addition, allow the pH to stabilize and record the pH and the volume of titrant added.
- Continue the titration until the pH changes significantly, indicating the equivalence point has been passed.
- Plot a graph of pH versus the volume of HCl added. The equivalence point is the point of maximum slope.
- The pKa is the pH at the half-equivalence point (i.e., when half of the amine has been neutralized).

Determination of Partition Coefficient (LogP) - Shake Flask Method

Objective: To determine the octanol-water partition coefficient (LogP) of **N-Ethylpentan-2-amine**.

Apparatus:

- Separatory funnel
- n-Octanol (pre-saturated with water)
- Water (pre-saturated with n-octanol)
- Analytical technique for concentration measurement (e.g., GC-MS, HPLC)
- Vortex mixer or shaker

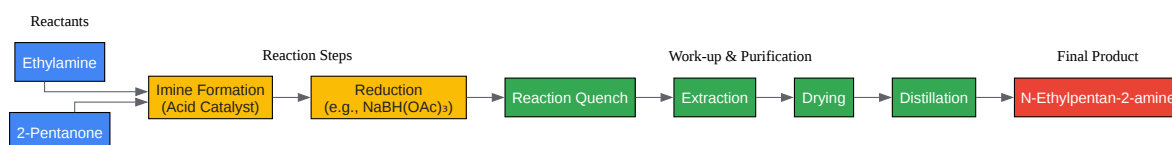
Procedure:

- Prepare water-saturated n-octanol and n-octanol-saturated water by vigorously mixing equal volumes of the two solvents and allowing them to separate.
- Accurately prepare a stock solution of **N-Ethylpentan-2-amine** in the n-octanol-saturated water.
- Add a known volume of this aqueous solution and an equal volume of the water-saturated n-octanol to a separatory funnel.
- Shake the funnel vigorously for several minutes to allow for partitioning of the amine between the two phases.
- Allow the layers to separate completely.
- Carefully collect samples from both the aqueous and the n-octanol layers.
- Determine the concentration of **N-Ethylpentan-2-amine** in each phase using a suitable analytical method.

- Calculate the partition coefficient (P) as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
- Calculate LogP as the base-10 logarithm of P.

Synthesis Workflow

A common and efficient method for the synthesis of **N-Ethylpentan-2-amine** is through the reductive amination of 2-pentanone with ethylamine. This one-pot reaction involves the formation of an imine intermediate, which is then reduced in situ to the desired secondary amine.



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Caption: Reductive amination workflow for the synthesis of **N-Ethylpentan-2-amine**.

Experimental Protocol for Synthesis via Reductive Amination

Objective: To synthesize **N-Ethylpentan-2-amine** from 2-pentanone and ethylamine.

Materials:

- 2-Pentanone
- Ethylamine (as a solution in a suitable solvent, e.g., THF or as a gas)

- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)
- Dichloromethane (DCM) or other suitable aprotic solvent
- Acetic acid (glacial)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Addition funnel (optional)
- Separatory funnel
- Rotary evaporator

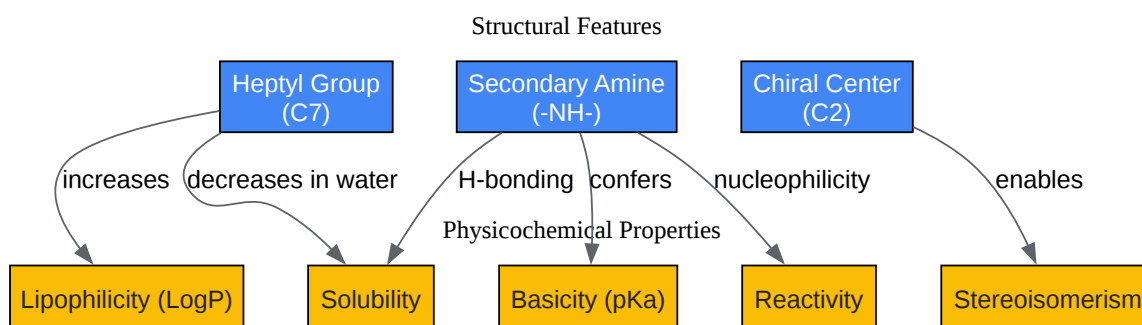
Procedure:

- To a round-bottom flask charged with a magnetic stir bar, add 2-pentanone (1.0 equivalent) and dichloromethane.
- Cool the solution in an ice bath.
- Slowly add ethylamine (1.1 equivalents).
- Add a catalytic amount of glacial acetic acid (e.g., 0.1 equivalents).
- Stir the mixture at room temperature for 1-2 hours to allow for imine formation.
- Slowly add sodium triacetoxyborohydride (1.5 equivalents) portion-wise to the reaction mixture, maintaining the temperature below 25 °C.
- Allow the reaction to stir at room temperature overnight.

- Quench the reaction by slowly adding saturated aqueous NaHCO_3 solution until gas evolution ceases.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer with brine, dry over anhydrous MgSO_4 or Na_2SO_4 , and filter.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purify the crude product by distillation to obtain pure **N-Ethylpentan-2-amine**.

Structure-Property Relationships

The physicochemical properties of **N-Ethylpentan-2-amine** are directly linked to its molecular structure. The following diagram illustrates these relationships.



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Caption: Relationship between the structural features and physicochemical properties of **N-Ethylpentan-2-amine**.

This guide provides a foundational understanding of the physicochemical properties of **N-Ethylpentan-2-amine** for researchers and professionals in the field of drug discovery and chemical synthesis. The provided protocols and diagrams offer a practical framework for its study and application.

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References

- 1. N-Ethylpentan-2-amine | C₇H₁₇N | CID 12426730 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-Ethylpentan-2-amine | 39190-84-6 | Benchchem [benchchem.com]
- 3. 2-Aminopentane | 63493-28-7 | TCI AMERICA [tcichemicals.com]
- 4. 63493-28-7 CAS MSDS (2-AMINOPENTANE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. 2-aminopentane [stenutz.eu]
- 6. Page loading... [guidechem.com]
- 7. flexiprep.com [flexiprep.com]
- 8. ALKYLAMINES OR POLYAMINES, [LIQUID, CORROSIVE] | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 9. alfa-chemistry.com [alfa-chemistry.com]
- 10. objectstorage.ap-mumbai-1.oraclecloud.com [objectstorage.ap-mumbai-1.oraclecloud.com]
- 11. chemistrystudent.com [chemistrystudent.com]
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